

A Comparative Guide to the Residual Antimicrobial Activity of Dodicin on Surfaces

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Compound of Interest

Compound Name: *Dodacin*

Cat. No.: *B1208513*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the residual antimicrobial activity of **Dodacin** and other common surface disinfectants. The information is intended to assist researchers and professionals in evaluating the suitability of these agents for applications requiring long-lasting antimicrobial protection.

Executive Summary

Dodacin, an amphoteric surfactant, demonstrates broad-spectrum antimicrobial activity. While data on its immediate efficacy is available, standardized, quantitative data on its long-term residual antimicrobial activity on surfaces, particularly following repeated contamination and abrasion, is not extensively documented in publicly available literature. In contrast, certain formulations based on quaternary ammonium compounds (QACs) have been rigorously tested using standardized protocols to substantiate claims of 24-hour residual disinfection. This guide presents the available data for **Dodacin** and compares it with the performance of these alternative disinfectants, highlighting the differences in testing methodologies and the resulting implications for their application.

Data Presentation: Quantitative Antimicrobial Efficacy

Dodacin (dodecyl-di(aminoethyl)-glycine)

Dodicin, often found in formulations like Tego 51, is effective against a range of microbes with short contact times. The available data primarily focuses on its immediate biocidal action rather than its residual efficacy.

Table 1: Immediate Antimicrobial Efficacy of a **Dodicin**-based Disinfectant (Tego 51)

Microorganism	Surface Type	Concentration	Contact Time	Log Reduction	Citation
Bacillus subtilis (vegetative)	Stainless Steel, Wall, Floor, Curtain	1%	1 minute	>3.0	
Pseudomonas aeruginosa	Stainless Steel, Wall, Floor, Curtain	1%	1 minute	>3.0	
Candida albicans	Stainless Steel, Wall, Floor, Curtain	1%	1 minute	>3.0	
Various clinical isolates	Not specified	0.01%	30 seconds	Eradication	

| Proteus mirabilis | Not specified | 0.01% | 2 minutes | Eradication | |

Note: The data for Tego 51 in Table 1 demonstrates its effectiveness as an initial disinfectant but does not provide information on its ability to maintain antimicrobial activity over extended periods of wear and re-contamination.

Alternative Disinfectants: Quaternary Ammonium Compounds (QACs) with Residual Claims

Certain advanced QAC-based formulations have been tested according to standardized protocols for residual antimicrobial efficacy. These tests simulate real-world conditions with repeated wear and re-inoculation over a 24-hour period.

Table 2: Residual Antimicrobial Efficacy of a QAC-based Disinfectant with Advanced Polymer Technology (APT)

Microorg anism	Surface Type	Test Method	Time Point	Condition s	Log Reductio n	Citation
Staphylo coccus aureus	Stainless Steel	EPA 01- 1A	24 hours	12 abrasion cycles & 11 re- inoculatio ns	6.01	
Staphyloco ccus aureus	Environme ntal Surfaces	Laboratory Study	4 hours	Wet and dry abrasions	3.80	

| Staphylococcus aureus | Environmental Surfaces | Laboratory Study | 24 hours | Wet and dry abrasions | 2.5 | |

Table 3: Comparative Efficacy of a Traditional QAC Disinfectant (without APT)

Microorg anism	Surface Type	Test Method	Time Point	Condition s	Log Reductio n	Citation
Staphylo coccus aureus	Stainless Steel	EPA 01- 1A	24 hours	12 abrasion cycles & 11 re- inoculatio ns	1.9	

| Staphylococcus aureus | Environmental Surfaces | Laboratory Study | 24 hours | Wet and dry abrasions | <1.0 (uncountable) | |

Experimental Protocols

Immediate Antimicrobial Efficacy Testing (Carrier Test)

This method evaluates the initial biocidal activity of a disinfectant on a surface.

Methodology:

- **Carrier Preparation:** Standardized carriers (e.g., stainless steel, glass, ceramic) are cleaned and sterilized.
- **Inoculation:** A known concentration of a specific microorganism is applied to the surface of the carrier and allowed to dry.
- **Disinfectant Application:** The disinfectant solution at a specified concentration is applied to the inoculated carrier for a defined contact time.
- **Neutralization:** After the contact time, the antimicrobial action is stopped by adding a validated neutralizing broth.
- **Enumeration:** The number of surviving microorganisms is determined by plating and incubation.
- **Log Reduction Calculation:** The log reduction is calculated by comparing the number of surviving microorganisms on the treated carrier to the number on an untreated control carrier.

Standardized Residual Antimicrobial Efficacy Testing (e.g., EPA 01-1A Protocol)

This protocol is designed to assess the long-lasting antimicrobial efficacy of a disinfectant on a hard, non-porous surface over a 24-hour period, including wear and re-inoculation.

Methodology:

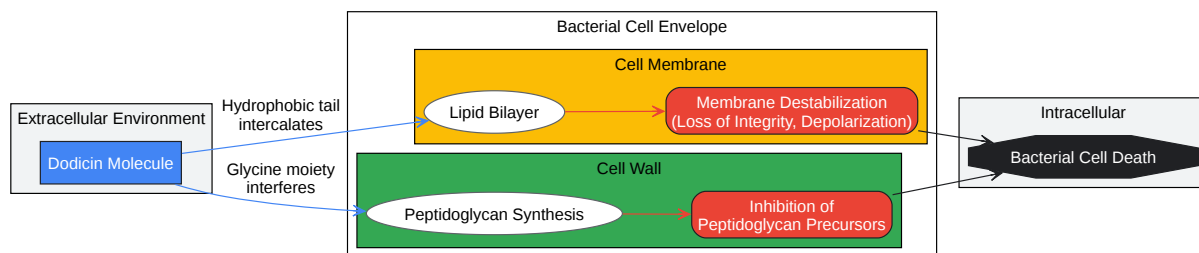
- **Carrier Treatment:** Test carriers are treated with the disinfectant and allowed to dry completely.

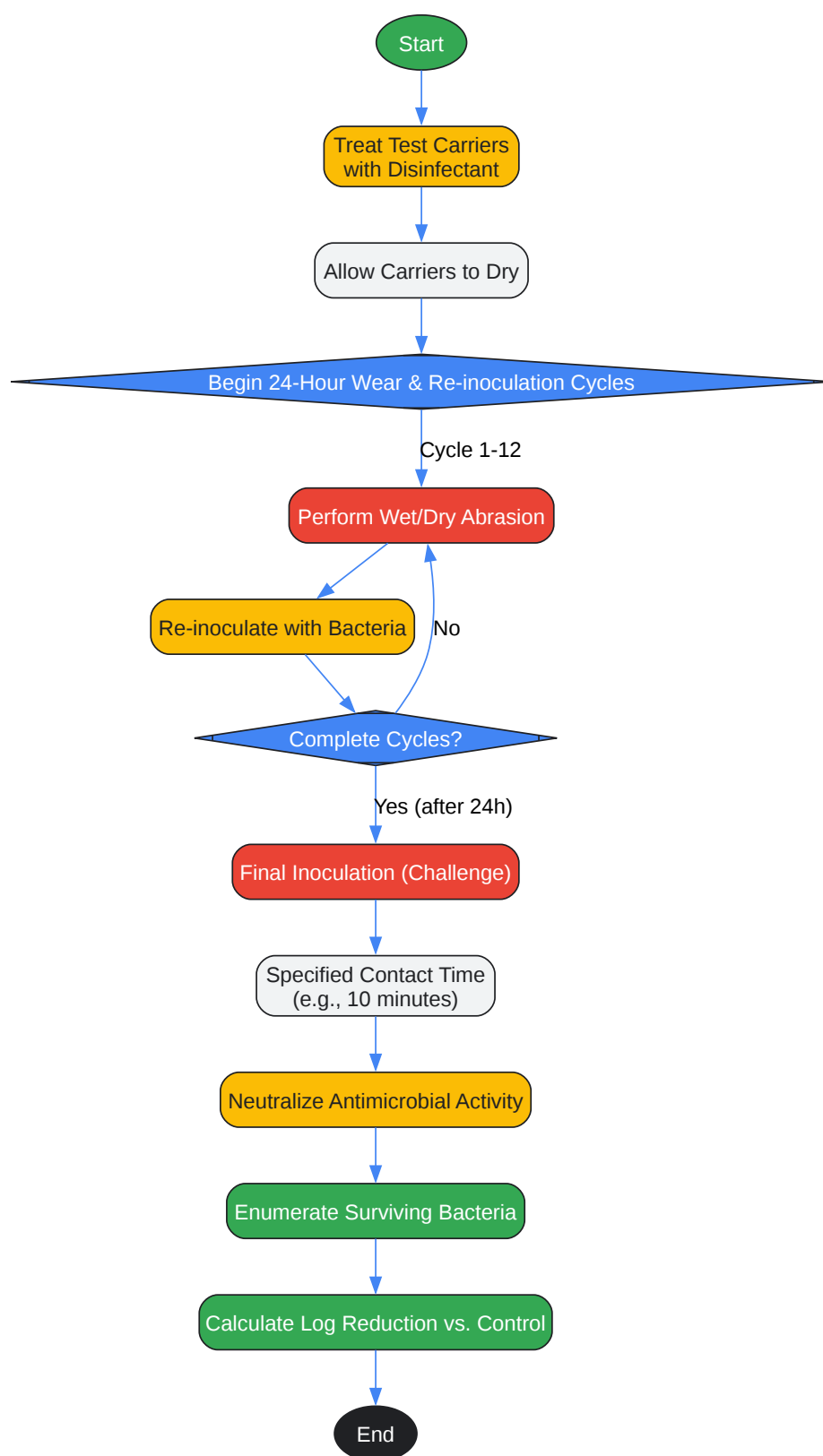
- **Wear and Re-inoculation Cycles:** Over a 24-hour period, the treated surfaces undergo a series of alternating abrasion and re-inoculation steps. This typically involves:
 - **Dry Abrasion:** Wiping the surface with a dry cloth.
 - **Wet Abrasion:** Wiping the surface with a wet cloth.
 - **Re-inoculation:** Applying a fresh culture of the test microorganism to the surface.
- **Final Challenge:** After the 24-hour period of wear and re-inoculation, the surface is challenged with a final inoculum of the test microorganism.
- **Contact Time and Neutralization:** After a specified contact time (e.g., 10 minutes), the antimicrobial activity is neutralized.
- **Enumeration and Log Reduction:** The surviving microorganisms are enumerated, and the log reduction is calculated relative to an untreated control surface that has undergone the same wear and re-inoculation process.

Mandatory Visualization

Mechanism of Action of Dodecin

Dodecin, as an amphoteric surfactant, is understood to exert its antimicrobial effect through a dual-action mechanism targeting the bacterial cell envelope.





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